

Chemical structure and properties of glucobrassicin potassium salt

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Compound of Interest

Compound Name: *Glucobrassicin potassium*

Cat. No.: *B12374867*

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Glucobrassicin Potassium Salt: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Glucobrassicin, an indole glucosinolate, is a prominent secondary metabolite found in cruciferous vegetables such as broccoli, cabbage, and mustard greens. As a precursor to biologically active compounds, it has garnered significant interest within the scientific community for its potential health benefits. Upon enzymatic hydrolysis by myrosinase, glucobrassicin yields various indolic compounds, most notably indole-3-carbinol (I3C), which undergoes further condensation in the acidic environment of the stomach to form 3,3'-diindolylmethane (DIM) and other oligomers.[1][2] These derivatives are known to modulate multiple cellular signaling pathways implicated in chronic diseases. This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **glucobrassicin potassium** salt, along with detailed experimental protocols for its analysis and the study of its downstream effects.

Chemical Structure and Properties

Glucobrassicin is naturally present in plants as its potassium salt, which enhances its stability and solubility.[3]

Table 1: Chemical and Physical Properties of **Glucobrassicin Potassium Salt**

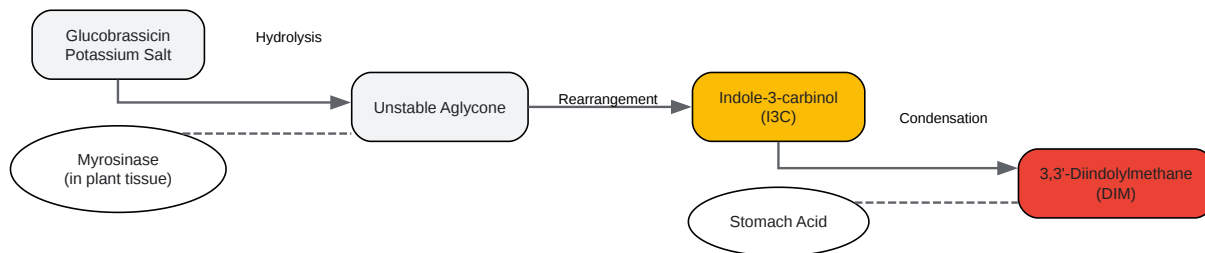
Property	Value	Reference
Chemical Name	((E)-2-(1H-indol-3-yl)-1-(((3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)tetrahydro-2H-pyran-2-yl)thio)ethylidene)amino sulfate potassium(I)	
Synonyms	3-Indolylmethylglucosinolate potassium salt, 3-Indoymethyl glucosinolate potassium salt	[4][5][6][7][8]
CAS Number	143231-38-3	[6][9][10][11][12]
Molecular Formula	C ₁₆ H ₁₉ KN ₂ O ₉ S ₂	[1][6][7][9][10][11][13][12]
Molecular Weight	486.56 g/mol	[1][6][9][10][11][13][12]
Appearance	Powder	[7]
Purity	≥95% (HPLC)	[7][9][13][14]
Solubility	Hydrophilic	[3][15]
Storage	Store at < -15°C in a dry and dark place	[9][13][16]
Stability	Relatively stable as a salt. Prone to thermal degradation and degradation upon storage after boiling.[1][7] The glucosinolate itself is stable in aqueous media with a pH in the range of 2-11, but enzymatic degradation is pH-dependent.[14]	

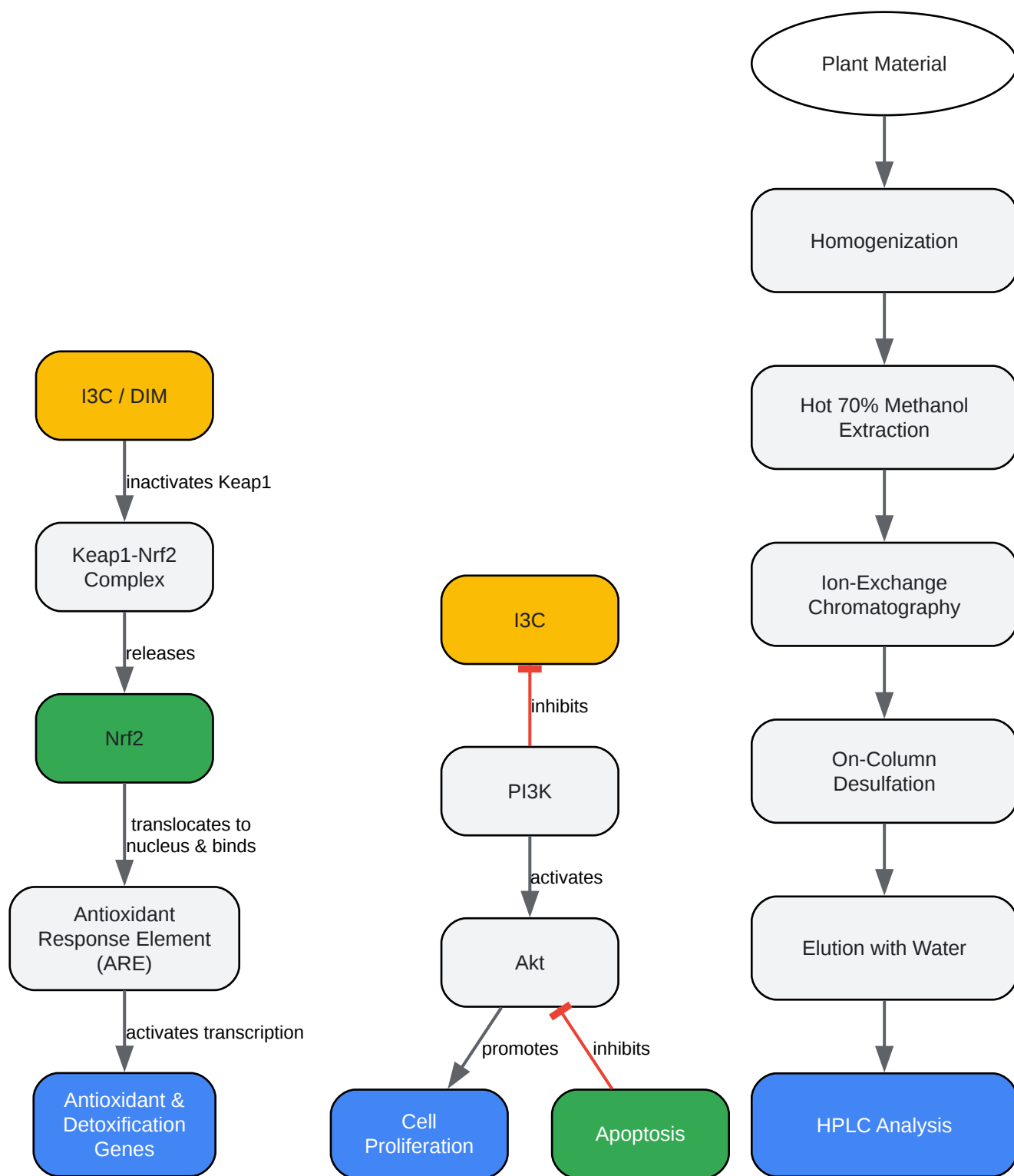
Biological Activity and Signaling Pathways

The biological activity of glucobrassicin is primarily attributed to its hydrolysis products, indole-3-carbinol (I3C) and 3,3'-diindolylmethane (DIM). These compounds have been shown to modulate a variety of signaling pathways that are crucial in the regulation of cellular processes such as proliferation, apoptosis, inflammation, and oxidative stress.

Hydrolysis of Glucobrassicin

The initial step in the bioactivation of glucobrassicin is its hydrolysis by the enzyme myrosinase, which is physically separated from glucosinolates in intact plant tissue. When the plant cells are damaged, myrosinase comes into contact with glucobrassicin, catalyzing the cleavage of the glucose moiety to produce an unstable aglycone. This intermediate rearranges to form indol-3-ylmethylisothiocyanate, which is highly unstable and rapidly converts to indole-3-carbinol (I3C). In the acidic environment of the stomach, I3C molecules condense to form various oligomeric products, with DIM being a major metabolite.^{[1][2]}





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